

chemical structure and properties of 9-Methoxyaristolactam I

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Compound of Interest

Compound Name: 9-Methoxyaristolactam I

Cat. No.: B14083756

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9-Methoxyaristolactam I: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

9-Methoxyaristolactam I is a naturally occurring aristolactam alkaloid, a class of compounds characterized by a phenanthrene-lactam skeleton. These compounds are typically found in plants of the Aristolochia genus, which have a long history of use in traditional medicine. This document provides a detailed technical guide to the chemical structure, properties, and biological aspects of **9-Methoxyaristolactam I**, intended for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Properties

9-Methoxyaristolactam I, with the chemical formula $C_{18}H_{13}NO_5$ and a molecular weight of 323.30 g/mol, possesses a distinctive tetracyclic aromatic structure. The core of the molecule is a phenanthrene ring system fused to a γ -lactam ring. A methoxy group is substituted at the C-9 position of the phenanthrene ring.

Chemical Structure:

Caption: Chemical structure of **9-Methoxyaristolactam I**.

Physicochemical Properties:

Property	Value	Reference
CAS Number	133462-30-3	[1]
Molecular Formula	C ₁₈ H ₁₃ NO ₅	[1]
Molecular Weight	323.30 g/mol	[1]

Spectroscopic Data

The structural elucidation of **9-Methoxyaristolactam I** is primarily based on spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy. While a comprehensive public database of its spectra is not readily available, data for related aristolactam compounds provide insights into its characteristic spectral features. The structural determination of aristolactam derivatives typically relies on 1D and 2D NMR experiments such as ¹H-¹H COSY, HMQC, and HMBC to establish the connectivity of protons and carbons.

Isolation Protocols

9-Methoxyaristolactam I has been isolated from various plant species of the *Aristolochia* genus, notably *Aristolochia mollissima* and *Aristolochia ponticum*. A general experimental protocol for the isolation of aristolactam alkaloids from plant material is outlined below.

General Isolation Workflow:

Caption: General workflow for the isolation of **9-Methoxyaristolactam I**.

Detailed Methodological Steps:

- **Plant Material Collection and Preparation:** The roots and stems of the source plant are collected, dried, and ground into a fine powder to maximize the surface area for extraction.
- **Extraction:** The powdered plant material is subjected to exhaustive extraction with an organic solvent such as methanol or ethanol at room temperature or under reflux. The resulting extract is then concentrated under reduced pressure.

- **Solvent Partitioning:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, dichloromethane, and ethyl acetate, to separate compounds based on their polarity. Aristolactam alkaloids are typically found in the dichloromethane and ethyl acetate fractions.
- **Chromatographic Separation:** The enriched fractions are subjected to column chromatography on silica gel, eluting with a gradient of solvents (e.g., n-hexane-ethyl acetate or chloroform-methanol). Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- **Final Purification:** Fractions containing the target compound are combined and further purified using techniques like Sephadex LH-20 column chromatography and/or preparative High-Performance Liquid Chromatography (HPLC) to yield pure **9-Methoxyaristolactam I**.
- **Structure Elucidation:** The structure of the isolated compound is confirmed by spectroscopic methods (NMR, MS, IR, UV).

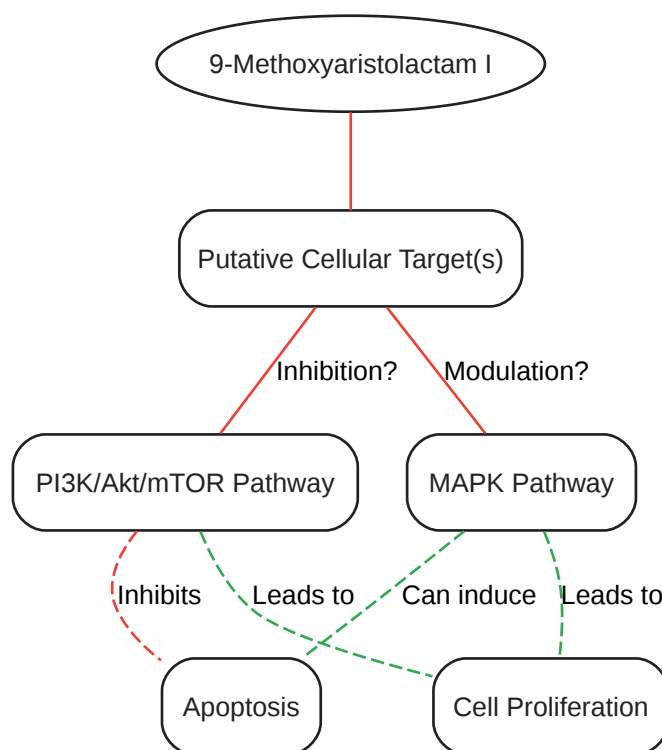
Biological Activity and Potential Signaling Pathways

Aristolactam alkaloids, as a class, have been reported to exhibit a range of biological activities, including cytotoxic, anti-inflammatory, and antimicrobial effects. However, it is crucial to note that aristolochic acids, which are structurally related to aristolactams, are known to be nephrotoxic and carcinogenic. The safety profile of aristolactams themselves is an active area of research.

Currently, there is limited specific information in the public domain regarding the detailed biological activities and mechanism of action of **9-Methoxyaristolactam I**. Research on related aristolactams suggests potential interactions with cellular signaling pathways involved in cell proliferation and apoptosis.

Hypothetical Signaling Pathway Involvement:

Given the cytotoxic potential of related compounds, a plausible hypothesis is that **9-Methoxyaristolactam I** may modulate key signaling pathways that regulate cell growth and survival, such as the PI3K/Akt/mTOR pathway or MAPK pathways. Further research is required to validate these hypotheses.



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Caption: Hypothetical modulation of cellular signaling pathways.

Conclusion

9-Methoxyaristolactam I is a natural product with a well-defined chemical structure. While its isolation from *Aristolochia* species is established, a comprehensive public repository of its quantitative properties and detailed biological activities remains to be fully developed. This technical guide summarizes the currently available information and highlights the need for further research to explore the pharmacological potential and safety profile of this compound. The provided methodologies and hypothetical frameworks can serve as a basis for future investigations by researchers in the field.

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References

- 1. researchgate.net [researchgate.net]
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